

Naphthalen-1-ethanol (CAS 773-99-9): A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Naphthalen-1-ethanol

Cat. No.: B015308

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Naphthalen-1-ethanol** (CAS 773-99-9), a versatile aromatic alcohol. The information presented herein is intended to support research, development, and safety protocols involving this compound. Data is compiled from various chemical and safety databases, offering a centralized resource for its physical, chemical, toxicological, and spectroscopic properties.

Core Properties and Identification

Naphthalen-1-ethanol, also known as 2-(1-Naphthyl)ethanol, is an organic compound featuring a naphthalene ring substituted with an ethanol group.^[1] It typically appears as a white to off-white solid or a colorless to pale yellow liquid, possessing a distinct aromatic odor.^{[1][2][3]} Its structural identifiers and key physicochemical properties are summarized below.

Table 1: Chemical Identification

Identifier	Value
CAS Number	773-99-9[1][2][4][5][6]
Molecular Formula	C ₁₂ H ₁₂ O[1][3][5]
Molecular Weight	172.22 g/mol [3][5]
InChI Key	RXWNCMHRJCOWDK-UHFFFAOYSA-N[1][4]
SMILES	OCCc1cccc2ccccc12[4]
Synonyms	2-(1-Naphthyl)ethanol, 1-(2-Hydroxyethyl)naphthalene, 2-(Naphthalen-1-yl)ethan-1-ol[1][5]

Table 2: Physicochemical Properties

Property	Value	Reference
Appearance	White to off-white solid or crystalline powder; Colorless to pale yellow liquid	[1][2][3][6]
Melting Point	62-65 °C	[2][4][6]
Boiling Point	186 °C at 17 mmHg	[2][4][6]
Density	~0.99 g/cm ³ (estimate)	[2][6]
Solubility	Limited solubility in water. Soluble in organic solvents like ethanol, ether, chloroform, and methanol.	[1][2][6]
pKa	14.63 ± 0.10 (Predicted)	[2][6]
Flash Point	186°C at 17mm	[2][6]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Naphthalen-1-ethanol**. Key spectral information is available across several techniques.

Table 3: Spectroscopic Data Summary

Technique	Data Availability and Source
¹ H NMR	Spectrum available. Consistent with structure.[3] [5][7]
Mass Spectrometry (MS)	Electron Ionization (EI) mass spectrum available from NIST.[8][9]
Infrared (IR) Spectroscopy	FTIR and Vapor Phase IR spectra available from NIST and other sources.[5][8][10][11]

Safety and Toxicology

Understanding the toxicological profile of **Naphthalen-1-ethanol** is essential for safe handling and risk assessment. The compound is classified with GHS07 pictograms, indicating potential hazards.[6]

Table 4: GHS Hazard Information

Hazard Statement	Code	Description
Skin Irritation	H315	Causes skin irritation.[5]
Eye Irritation	H319	Causes serious eye irritation. [5]
Respiratory Irritation	H335	May cause respiratory irritation.[5]

Table 5: Toxicological Data

Test	Result	Species
Acute Oral Toxicity (LD50)	490 mg/kg (for Naphthalene)	Rat[12]
Acute Dermal Toxicity (LD50)	>20001 mg/kg (for Naphthalene)	Rabbit[12]

Note: Specific LD50 data for **Naphthalen-1-ethanol** was not found; data for the parent compound Naphthalene is provided for reference and indicates potential toxicity.

Handling and Storage:

- Handle in a well-ventilated area using appropriate personal protective equipment (PPE), including gloves and safety glasses.[1]
- Store in a cool, dry place, sealed in a dry environment at room temperature.[2][6]

Experimental Protocols

Naphthalen-1-ethanol can be synthesized via the reduction of a corresponding carboxylic acid or ester, such as 1-naphthaleneacetic acid. A common and powerful reducing agent for this transformation is Lithium Aluminum Hydride (LAH).

Protocol: Synthesis of **Naphthalen-1-ethanol** via LAH Reduction

Objective: To reduce 1-naphthaleneacetic acid to **Naphthalen-1-ethanol**.

Materials:

- 1-Naphthaleneacetic acid
- Lithium Aluminum Hydride (LiAlH_4)
- Anhydrous Tetrahydrofuran (THF)
- Water
- 15% aqueous Sodium Hydroxide (NaOH)

- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Diethyl ether

Procedure:

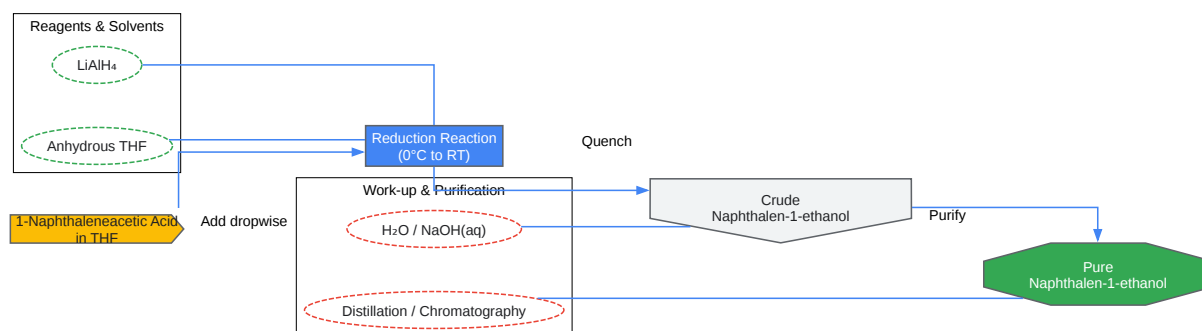
- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, a suspension of Lithium Aluminum Hydride (1.5 to 2 equivalents) in anhydrous THF is prepared under an inert nitrogen atmosphere. The flask is cooled to 0°C in an ice bath.
- **Addition of Starting Material:** A solution of 1-naphthaleneacetic acid (1 equivalent) in anhydrous THF is added dropwise to the stirred LAH suspension. The rate of addition should be controlled to maintain the reaction temperature.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours (e.g., 30 minutes to 2 hours) until the reaction is complete, which can be monitored by Thin Layer Chromatography (TLC).
- **Work-up (Fieser Method):** The reaction is carefully quenched by cooling the flask back to 0°C and slowly adding water, followed by 15% aqueous NaOH, and then more water. For 'x' grams of LAH used, add x mL of water, then x mL of 15% NaOH(aq), and finally 3x mL of water.^[6]
- **Isolation:** The mixture is stirred at room temperature for 15-30 minutes until a white precipitate forms. Anhydrous magnesium sulfate or sodium sulfate is added to aid in drying. The solid is removed by filtration, and the filter cake is washed with diethyl ether.
- **Purification:** The combined organic filtrates are concentrated under reduced pressure to yield the crude product. The crude **Naphthalen-1-ethanol** can then be purified by distillation under reduced pressure or by column chromatography on silica gel.

Safety Precautions: Lithium Aluminum Hydride reacts violently with water and protic solvents, liberating flammable hydrogen gas. All equipment must be thoroughly dried, and the reaction must be conducted under an inert atmosphere. The quenching process is highly exothermic and must be performed slowly and with extreme caution in an efficient fume hood.

Visualizations

Synthesis Workflow Diagram

The following diagram illustrates the synthesis of **Naphthalen-1-ethanol** from 1-Naphthaleneacetic acid using Lithium Aluminum Hydride.



[Click to download full resolution via product page](#)

Caption: Synthesis of **Naphthalen-1-ethanol** via LAH reduction.

Applications

Naphthalen-1-ethanol is a valuable intermediate in organic synthesis.^[1] Its naphthalene core and reactive hydroxyl group allow for its use in the production of a variety of other chemical compounds. Due to its aromatic properties, it may also find applications in the fragrance industry.^[1] Its structure makes it a relevant building block for the synthesis of more complex molecules, including potential pharmaceutical agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. benchchem.com [benchchem.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. Synthesis of Naphthalenes and 2-Naphthols by the Electrophilic Cyclization of Alkynes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Workup [chem.rochester.edu]
- 7. Lithium Aluminum Hydride (LAH) [commonorganicchemistry.com]
- 8. ch.ic.ac.uk [ch.ic.ac.uk]
- 9. DSpace [open.bu.edu]
- 10. pubs.acs.org [pubs.acs.org]
- 11. 2-(1-Naphthyl)ethanol, 95%, Thermo Scientific Chemicals 10 g | Request for Quote [thermofisher.com]
- 12. masterorganicchemistry.com [masterorganicchemistry.com]
- To cite this document: BenchChem. [Naphthalen-1-ethanol (CAS 773-99-9): A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015308#naphthalen-1-ethanol-cas-number-773-99-9-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com